

An In-depth Technical Guide on the Biological Activities of 2-Aminoethyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-aminoethyl Acetate

Cat. No.: B1595491

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Disclaimer: Direct research on the specific biological activities of **2-aminoethyl acetate** is limited in publicly available scientific literature. The primary role of this compound is as a versatile synthetic intermediate in organic chemistry. This guide provides a comprehensive overview of its chemical properties and explores the putative biological relevance by examining the well-documented activities of its hydrolysis products—ethanolamine and acetate—and related compounds. The information is intended for researchers, scientists, and drug development professionals.

Introduction to 2-Aminoethyl Acetate

2-Aminoethyl acetate, also known as O-acetyethanolamine, is an organic compound featuring both a primary amine ($-NH_2$) and an ester ($-OCOCH_3$) functional group, connected by an ethyl bridge.^[1] This bifunctional nature makes it a valuable building block in the synthesis of more complex molecules, including heterocyclic compounds that are often the core of pharmaceutical agents.^[1] While it has been identified in organisms like *Lens culinaris* (lentil) and *Vicia faba* (fava bean), its endogenous biological functions, if any, are not well characterized.^[2]

In a biological environment, it is highly probable that **2-aminoethyl acetate** would be subject to hydrolysis by esterase enzymes, breaking it down into ethanolamine and acetic acid (acetate). Therefore, understanding the biological activities of these two metabolites is crucial for predicting the potential physiological effects of **2-aminoethyl acetate**.

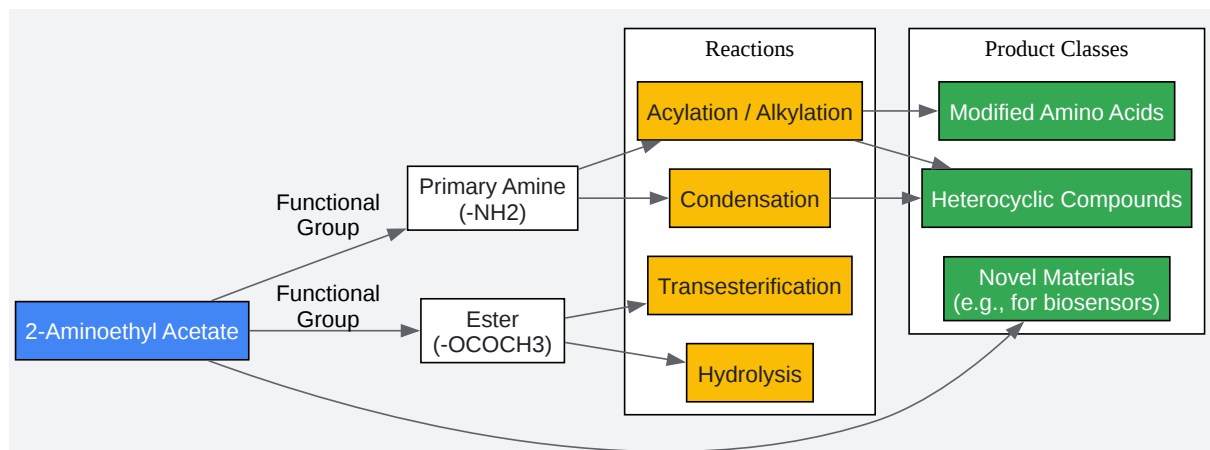
Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-aminoethyl acetate** is presented in Table 1. This data is essential for its handling, formulation, and use in experimental settings.

Property	Value	Reference(s)
Chemical Formula	C ₄ H ₉ NO ₂	[2] [3]
Molecular Weight	103.12 g/mol	[2] [3]
CAS Number	1854-30-4	[2] [3]
IUPAC Name	2-aminoethyl acetate	[2]
Synonyms	O-Acetyethanolamine, 2-Acetoxyethylamine	[2] [3]
Melting Point	131 °C	[3]
Boiling Point	160-161 °C (at 4 Torr)	[3]
pKa	8.30 ± 0.10 (Predicted)	[3]
SMILES	<chem>CC(=O)OCCN</chem>	[2]

Role in Chemical Synthesis

The primary application of **2-aminoethyl acetate** is in organic synthesis. Its dual functionality allows it to serve as a precursor for a wide range of more complex molecules.[\[1\]](#)



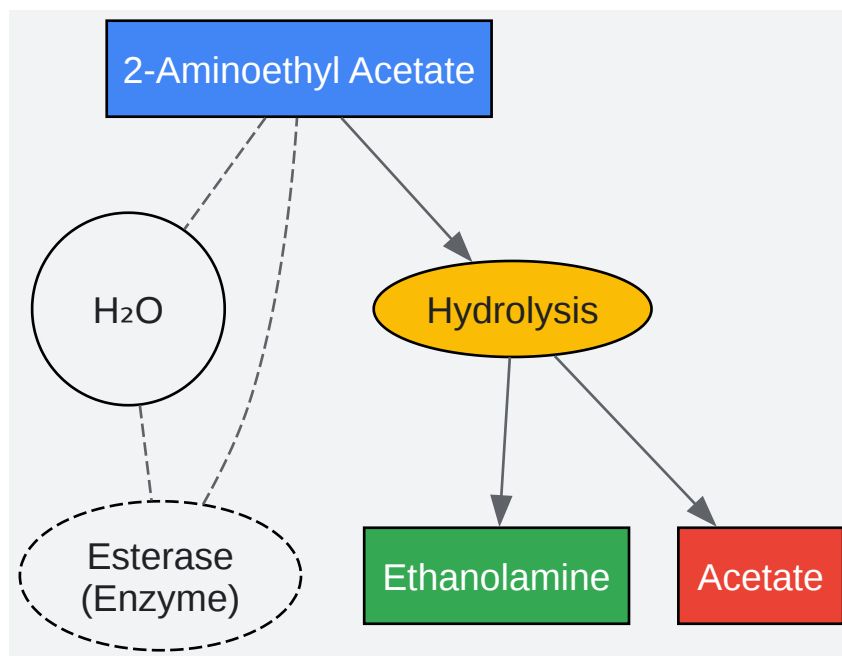
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Figure 1: Synthetic utility of **2-aminoethyl acetate**.

Experimental Protocol Example: Synthesis of Heterocyclic Compounds While specific protocols for a single, key experiment are not available due to the lack of focused research, a general approach for its use can be described. For instance, in the synthesis of certain nitrogen-containing heterocycles, the primary amine of **2-aminoethyl acetate** can act as a nucleophile, attacking an electrophilic center of another reactant to initiate cyclization. The ester group might be retained in the final product or hydrolyzed in a subsequent step.^[1]

Putative Biological Relevance via Hydrolysis

The ester linkage in **2-aminoethyl acetate** is susceptible to hydrolysis, especially in the presence of esterase enzymes common in biological systems. This reaction yields ethanolamine and acetate, both of which are biologically active molecules with well-defined roles and signaling pathways.



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Figure 2: Enzymatic hydrolysis of **2-aminoethyl acetate**.

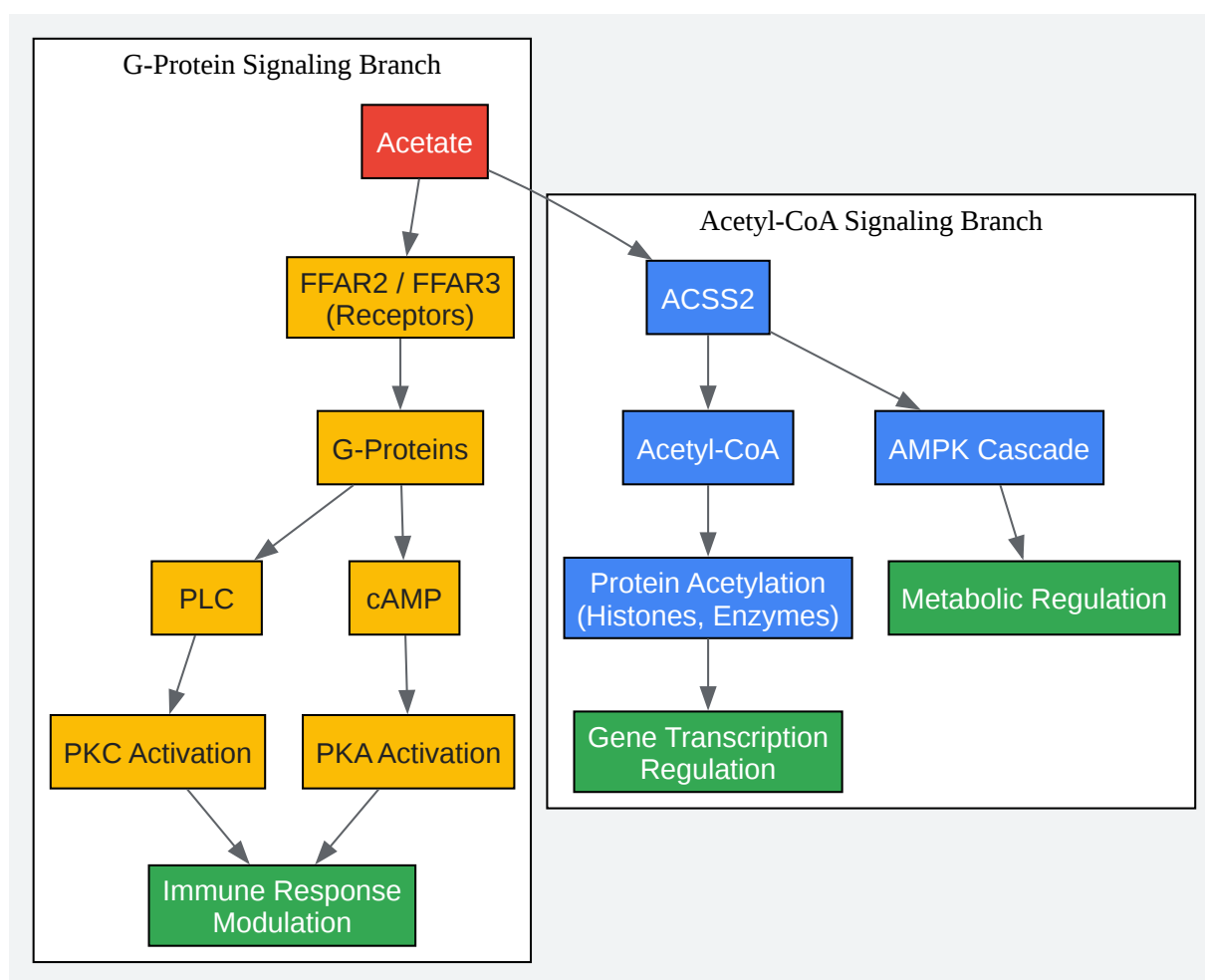
Ethanolamine is an essential molecule in human physiology, primarily obtained from the diet.^[4] It serves as a crucial precursor for the synthesis of phosphatidylethanolamine (PE), the second most abundant phospholipid in mammalian cell membranes.^{[4][5]}

Key Roles of Ethanolamine and Phosphatidylethanolamine (PE):

- **Membrane Structure:** PE is integral to the structural integrity and fluidity of cellular membranes, particularly the inner mitochondrial membrane.^{[6][7]}
- **Cell Growth:** Ethanolamine acts as a growth factor, stimulating the proliferation of mammalian cells in culture by promoting the synthesis of phospholipids.^[4]
- **Autophagy:** PE plays a key role in the initiation of autophagy, a cellular process for degrading and recycling cellular components.^{[4][6]}
- **Membrane Dynamics:** Due to the small size of its headgroup, PE can induce membrane curvature, which is important for processes like membrane fusion and fission.^{[4][6]}

- Protein Folding: It functions as a lipid chaperone, assisting in the proper folding of certain membrane proteins.[4][5]

Acetate is a short-chain fatty acid that plays a central role in metabolism and cellular signaling.[8] It can be utilized as an energy source or as a substrate for lipid synthesis and protein acetylation.[8] Acetate exerts its effects through at least two major signaling pathways.[9][10]



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Figure 3: Major signaling pathways of acetate.

Acetate Signaling Pathways:

- **G-Protein Signaling Branch:** Acetate can act as a ligand for G-protein coupled receptors like Free Fatty Acid Receptor 2 and 3 (FFAR2/3). This pathway is particularly active in immune cells and can modulate inflammatory responses through downstream effectors like PLC and cAMP.[\[9\]](#)[\[10\]](#)
- **Acetyl-CoA Signaling Branch:** In virtually all cell types, acetate is converted to acetyl-CoA by the enzyme ACSS2. Acetyl-CoA is a central metabolic intermediate and the donor for acetylation of proteins, including histones, which plays a critical role in regulating gene expression and enzyme activity.[\[8\]](#)[\[9\]](#)[\[10\]](#) This branch is also linked to the activation of AMPK kinase cascades, which regulate cellular energy homeostasis.[\[9\]](#)

Biological Activities of Related Compounds

While data on **2-aminoethyl acetate** is scarce, research on polymers and derivatives provides some insights into the potential applications of this chemical scaffold.

Compound/Material	Observed Biological Activities / Properties	Reference(s)
Poly(2-aminoethyl methacrylate) (PAEMA)	A cationic polymer scaffold. When modified to create a balanced mixed-charge (polyampholyte) surface, it exhibits improved blood compatibility by preventing coagulation and complement activation, similar to zwitterionic materials. This makes it a candidate for biomedical coatings.	[11]
N-(2-acyloxy...)-N-(2-aminoethyl)carboxamide derivatives	Synthesized compounds based on the N-(2-aminoethyl) scaffold have shown pronounced antiarrhythmic activity with low toxicity in preclinical studies. This suggests the core structure could be a useful backbone for developing cardiovascular drugs.	[12]
Amino Acid Ester Prodrugs	The general strategy of creating amino acid esters is used to improve the membrane permeability and oral bioavailability of parent drugs. These prodrugs are designed to be hydrolyzed by esterases in the body to release the active drug, a principle that would apply to 2-aminoethyl acetate itself.	[13]

Conclusion

2-Aminoethyl acetate is a well-established building block in synthetic chemistry but remains a largely uncharacterized molecule in terms of its direct biological activities. There is a notable absence of quantitative data (e.g., IC_{50} , EC_{50} values) and detailed experimental studies on its interaction with biological systems.

The most probable fate of **2-aminoethyl acetate** in vivo is rapid hydrolysis into ethanolamine and acetate. The biological effects would therefore likely be dictated by the activities of these two well-understood metabolites. Ethanolamine is fundamental for the synthesis of membrane phospholipids, impacting cell structure and growth, while acetate is a key player in energy metabolism and epigenetic regulation through distinct signaling pathways. Future research could explore the stability of **2-aminoethyl acetate** in biological media and investigate whether the intact molecule has any unique pharmacological properties before its inevitable hydrolysis. For drug development professionals, its scaffold may be of interest for creating novel compounds, as suggested by studies on related derivatives.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Biological Activities of 2-Aminoethyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595491#2-aminoethyl-acetate-biological-activities]

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